

Solubility Profile of [2,2'-Bipyridine]-5,5'-dicarbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: [2,2'-Bipyridine]-5,5'-dicarbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction

[2,2'-Bipyridine]-5,5'-dicarbaldehyde is a versatile heterocyclic organic compound with significant potential in medicinal chemistry, coordination chemistry, and materials science.^[1] Its utility as a ligand in the formation of metal complexes and as a building block for metal-organic frameworks (MOFs) makes understanding its solubility characteristics in various organic solvents a critical aspect for its application in research and development.^[1] This technical guide provides a comprehensive overview of the available solubility information for **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**, details experimental protocols for solubility determination, and presents a logical workflow for assessing its solubility profile.

Core Compound Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₈ N ₂ O ₂	ChemScene
Molecular Weight	212.20 g/mol	ChemScene
Appearance	Yellow solid	ChemicalBook ^[1]
Melting Point	227-229 °C	ChemicalBook

Solubility Data

Quantitative solubility data for **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** in common organic solvents is not readily available in published literature or safety data sheets. A material safety data sheet for the compound explicitly states that its solubility has not been determined.^[2] However, qualitative information for the compound and its close structural analogues can provide valuable insights into its likely solubility behavior.

Compound	Solvent	Solubility	Source
[2,2'-Bipyridine]-5,5'-dicarbaldehyde	Not Specified	Moderate hydrophobicity is indicated. ^[1]	ChemicalBook ^[1]
2,2'-Bipyridine-5,5'-dicarboxylic acid	Dimethyl sulfoxide (DMSO)	Slightly soluble	Cayman Chemical
Aqueous Buffers	Sparingly soluble	Cayman Chemical	
Common Organic Solvents (DMF, DMSO, Acetonitrile)	Reported to be poorly soluble	Reddit ^[3]	
2,2'-Bipyridine (parent compound)	Methanol, Dimethyl sulfoxide (DMSO)	Moderate solubility	Solubility of Things ^[4]
Water	Limited solubility	Solubility of Things ^[4]	
Hexane	Low solubility	Solubility of Things ^[4]	

The presence of polar aldehyde groups and the aromatic bipyridine core suggests that **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** likely exhibits limited solubility in non-polar solvents and may have moderate solubility in polar aprotic solvents. Experimental determination is necessary to ascertain its precise solubility in various organic solvents.

Experimental Protocol for Solubility Determination

The following is a general protocol for determining the solubility of a solid organic compound like **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**. This method can be adapted to various solvents and temperatures.

Materials:

- **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**
- A selection of organic solvents (e.g., Dimethyl sulfoxide (DMSO), N,N-Dimethylformamide (DMF), Acetonitrile, Methanol, Ethanol, Dichloromethane, Chloroform, Hexane)
- Analytical balance
- Vials or test tubes with closures
- Vortex mixer or magnetic stirrer
- Temperature-controlled shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

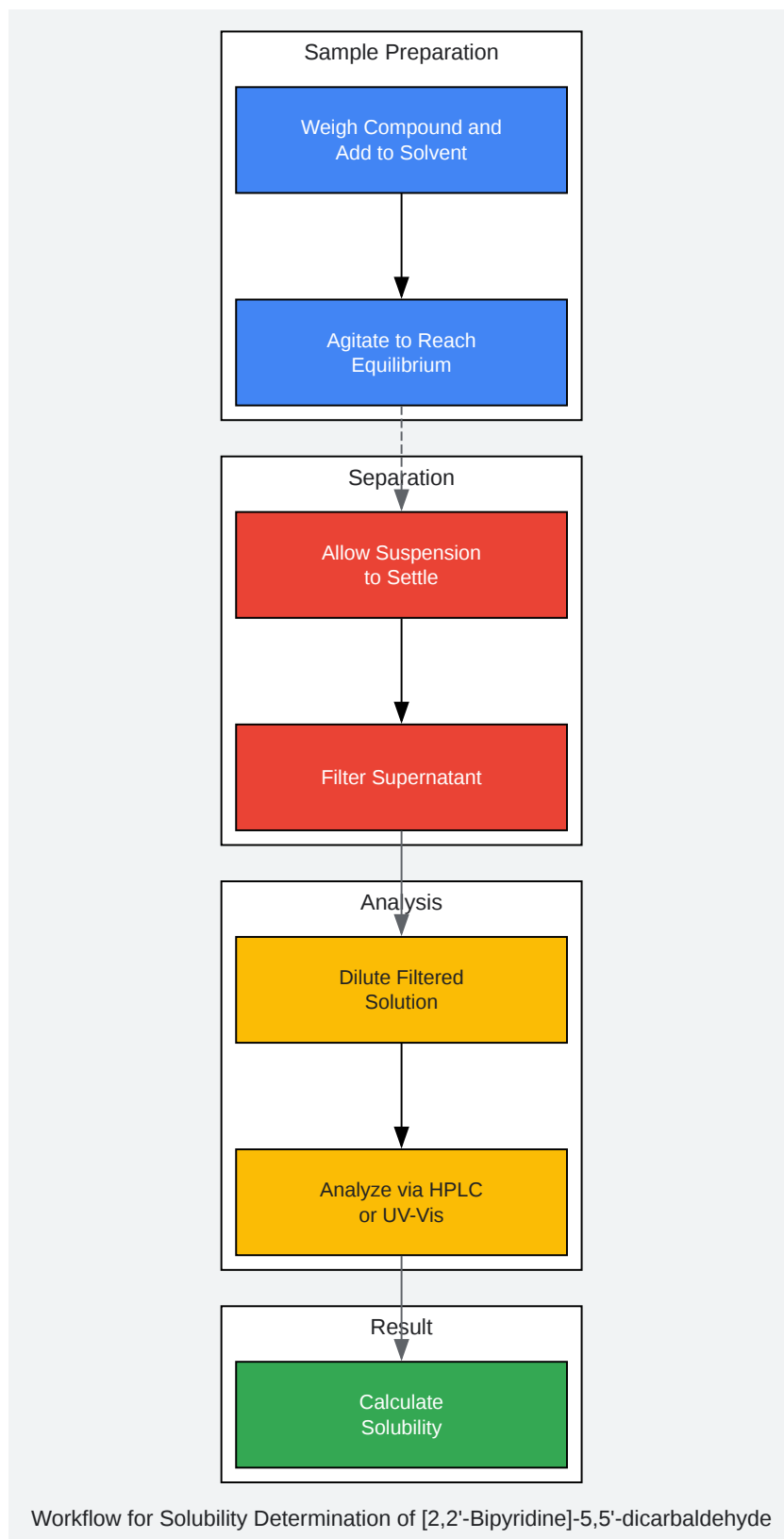
- Preparation of Saturated Solutions:
 - Accurately weigh a small amount of **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** and add it to a known volume of the desired solvent in a vial.
 - Ensure an excess of the solid is present to achieve saturation.
 - Seal the vial to prevent solvent evaporation.
 - Agitate the mixture using a vortex mixer or magnetic stirrer for a predetermined time (e.g., 24-48 hours) at a constant temperature to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.

- Filter the supernatant through a syringe filter (e.g., 0.22 μm) to remove any undissolved solid particles. This step is crucial to avoid overestimation of solubility.
- Quantification of Dissolved Solute:
 - Dilute the filtered saturated solution with a known volume of an appropriate solvent to bring the concentration within the linear range of the analytical method.
 - Analyze the diluted solution using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**.
 - A pre-established calibration curve of known concentrations of the compound is required for accurate quantification.
- Calculation of Solubility:
 - Calculate the solubility using the following formula, accounting for the dilution factor:

$$\text{Solubility (g/L)} = \text{Concentration from analysis (g/L)} \times \text{Dilution Factor}$$

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **[2,2'-Bipyridine]-5,5'-dicarbaldehyde**.



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Caption: A flowchart outlining the key steps for the experimental determination of solubility.

Conclusion

While quantitative solubility data for **[2,2'-Bipyridine]-5,5'-dicarbaldehyde** remains to be definitively established, this guide provides the available qualitative information and a robust experimental framework for its determination. For researchers and professionals in drug development and materials science, a thorough understanding of the solubility of this compound is paramount for its effective utilization. The provided protocol offers a reliable starting point for generating the necessary data to advance research and applications involving this promising molecule.

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References

- 1. 2,2'-Bipyridyl-5,5'-dialdehyde: properties, synthesis and safety_Chemicalbook [chemicalbook.com]
- 2. ruixibiotech.com [ruixibiotech.com]
- 3. Reddit - The heart of the internet [reddit.com]
- 4. solubilityofthings.com [solubilityofthings.com]
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